

Essential Safety and Handling Guide for Lintopride (Itopride Hydrochloride)

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Lintopride*

Cat. No.: *B1675548*

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Note on Nomenclature: The information provided pertains to Itopride Hydrochloride. "**Lintopride**" may be a trade name, synonym, or potential misspelling. Researchers should confirm the identity of their specific compound and consult its specific Safety Data Sheet (SDS).

This guide provides essential safety, handling, and disposal information for laboratory professionals working with **Lintopride** (Itopride Hydrochloride). Adherence to these procedures is critical for ensuring personal safety and environmental protection.

Personal Protective Equipment (PPE)

When handling **Lintopride**, a comprehensive PPE strategy is necessary to minimize exposure. The following table summarizes the recommended equipment based on Safety Data Sheets.[\[1\]](#)
[\[2\]](#)[\[3\]](#)

Body Part	Required PPE	Specifications and Remarks
Eyes/Face	Safety Goggles with Side-Shields	Must conform to EN 166 (EU) or NIOSH (US) standards.[4][5]
Hands	Chemical-Resistant Gloves	Impermeable gloves such as butyl rubber are recommended. Gloves must be inspected before use and disposed of properly after handling the material.
Body	Impervious Clothing / Lab Coat	A lab coat or other protective clothing should be worn to prevent skin contact.
Respiratory	Suitable Respirator	Use in a well-ventilated area or under a chemical fume hood. For nuisance levels of dust, a type N95 (US) or type P1 (EN 143) dust mask can be used. For higher-risk activities or in case of insufficient ventilation, a full-face respirator may be necessary.

Operational and Disposal Plans

Safe Handling and Storage Procedures

Engineering Controls:

- Work in a well-ventilated laboratory. For procedures that may generate dust or aerosols, a chemical fume hood is required.
- Ensure that a safety shower and an eyewash station are readily accessible.

General Handling:

- Avoid direct contact with skin, eyes, and clothing.
- Prevent the formation of dust and aerosols.
- Do not eat, drink, or smoke in the handling area.
- Wash hands thoroughly after handling the compound.

Storage:

- Store in a cool, dry, and well-ventilated area.
- Keep the container tightly sealed to prevent contamination and moisture exposure.
- Store away from direct sunlight and sources of ignition.
- Recommended storage temperatures may vary; consult the specific product's insert, with some sources suggesting refrigeration (2-8°C) or freezing (-20°C).

Disposal Plan

Lintopride (Itopride Hydrochloride) is classified as very toxic to aquatic life with long-lasting effects. Therefore, proper disposal is crucial to prevent environmental contamination.

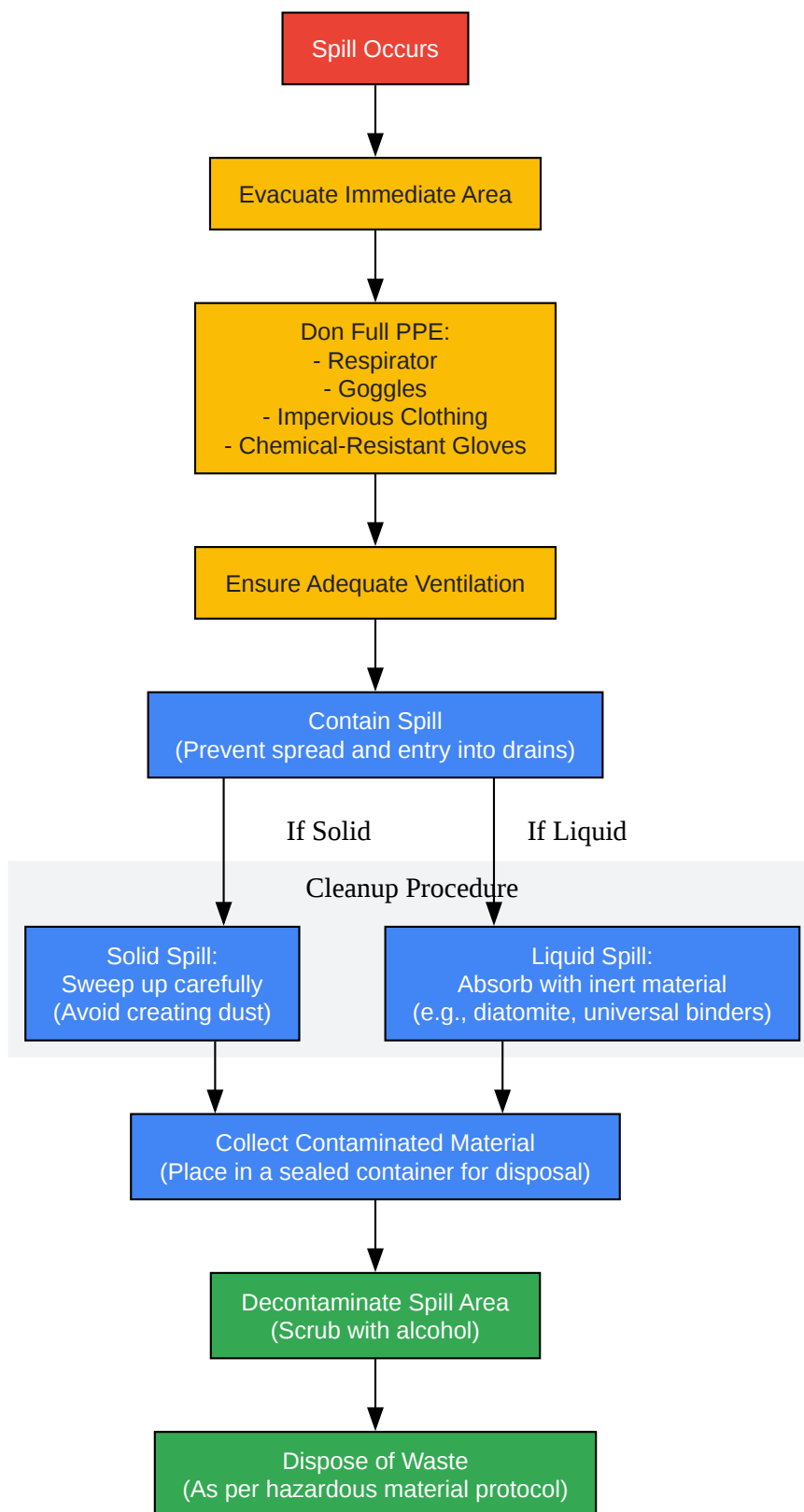
- Segregation: Do not mix **Lintopride** waste with other waste streams.
- Containment: Collect all waste, including unused product and contaminated materials (e.g., gloves, wipes), in a suitable, clearly labeled, and sealed container.
- Disposal Method:
 - The primary and recommended method of disposal is to use a licensed hazardous material disposal company.
 - An alternative is chemical incineration. This involves dissolving or mixing the material with a combustible solvent and burning it in a chemical incinerator equipped with an afterburner and scrubber.

- Prohibition: Do not dispose of **Lintopride** down the drain or into any water systems. All disposals must be in accordance with federal, state, and local regulations.

Emergency Procedures: Spill Response

In the event of a spill, immediate and appropriate action is necessary to contain the material and protect personnel.

Spill Response Workflow



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Caption: Workflow for managing an accidental spill of **Lintopride**.

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- To cite this document: BenchChem. [Essential Safety and Handling Guide for Lintopride (Itopride Hydrochloride)]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1675548#personal-protective-equipment-for-handling-lintopride]

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